Solubility Profiling & Characterization of 2-(3-bromo-4-chlorophenyl)ethan-1-ol

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Compound of Interest

Compound Name:	*2-(3-bromo-4-chlorophenyl)ethan-1-ol*
CAS No.:	*1545304-97-9*
Cat. No.:	*B6617806*

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Executive Summary & Chemical Identity

2-(3-bromo-4-chlorophenyl)ethan-1-ol is a halogenated phenethyl alcohol derivative serving as a critical intermediate in the synthesis of agrochemicals and pharmaceutical agents (specifically azole antifungals and adrenergic receptor modulators). Its solubility behavior is governed by the competition between the hydrophilic hydroxyl moiety and the highly lipophilic, halogenated aromatic core.

Chemical Identity

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Property	Detail
IUPAC Name	2-(3-bromo-4-chlorophenyl)ethanol
Molecular Formula	C_8H_8BrClO
Molecular Weight	235.51 g/mol
Core Structure	Phenethyl alcohol scaffold with 3-Br, 4-Cl substitution
Key Precursors	1-(3-bromo-4-chlorophenyl)ethanone [CAS: 54826-14-1]
Predicted LogP	~2.9 – 3.1 (Lipophilic)

Physicochemical Framework: Theoretical Solubility

Understanding the intermolecular forces is prerequisite to experimental determination. The molecule exhibits a "Push-Pull" solubility mechanism:

- Lipophilic Domain (Dominant): The 3-bromo-4-chlorophenyl ring significantly increases the octanol-water partition coefficient (LogP) compared to unsubstituted phenethyl alcohol (LogP ~1.36). This drives high affinity for non-polar and chlorinated solvents.
- Hydrophilic Domain (Recessive): The primary hydroxyl group ($-CH_2CH_2OH$) provides hydrogen bond donor (HBD) and acceptor (HBA) capability, maintaining solubility in polar protic solvents like alcohols.

Predicted Solubility Profile

Based on Hansen Solubility Parameters (HSP) and Group Contribution Methods.

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Solvent Class	Representative Solvents	Predicted Solubility	Interaction Mechanism
Polar Protic	Methanol, Ethanol, Isopropanol	High (>100 mg/mL)	H-bonding (OH group matches solvent).
Polar Aprotic	DMSO, DMF, DMAc	Very High (>200 mg/mL)	Dipole-dipole interactions; excellent for reactions.
Chlorinated	Dichloromethane (DCM), Chloroform	High (>100 mg/mL)	Dispersion forces + weak polarity match.
Ethers/Esters	THF, Ethyl Acetate	Moderate-High	Good balance for the phenyl ring and OH group.
Aliphatics	Hexane, Heptane	Low (<5 mg/mL)	Polarity mismatch; OH group resists solvation.
Aqueous	Water, PBS (pH 7.4)	Insoluble (<0.1 mg/mL)	Hydrophobic effect dominates.

> *Critical Insight: The insolubility in water and alkanes makes Hexane/Ethyl Acetate or Water/Ethanol ideal binary systems for recrystallization (antisolvent precipitation).*

Experimental Protocol: Determination of Thermodynamic Solubility

Standard Operating Procedure (SOP-SOL-04)

This protocol uses the Shake-Flask Method coupled with HPLC-UV detection. It is self-validating through the use of a mass balance check.

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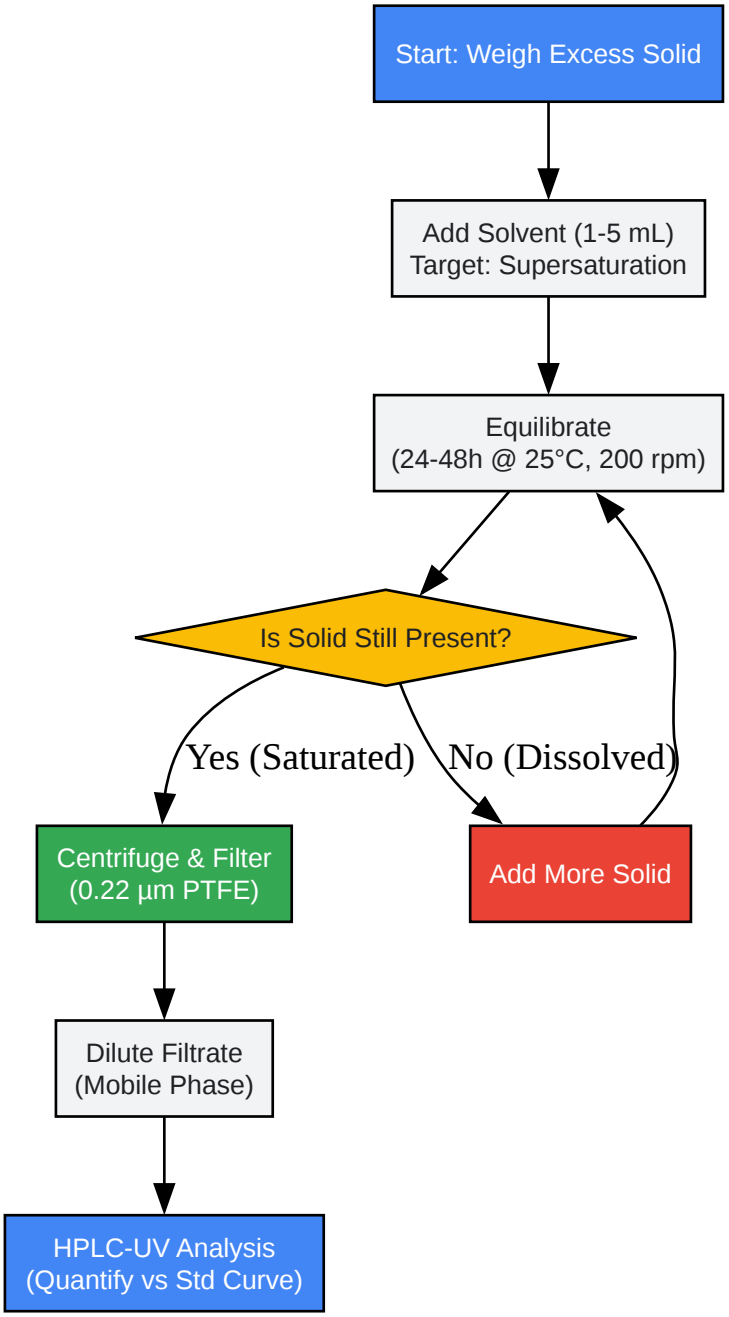
Materials

- Analyte: >98% pure **2-(3-bromo-4-chlorophenyl)ethan-1-ol**.
- Solvents: HPLC Grade (MeOH, ACN, Water, Toluene).
- Equipment: Orbital shaker, 0.45 µm PTFE syringe filters, HPLC system (C18 column).

Workflow Diagram

The following diagram outlines the critical decision points and flow for accurate solubility determination.

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Figure 1: Step-by-step workflow for thermodynamic solubility determination using the Shake-Flask method.

Step-by-Step Methodology

- Preparation: Add excess solid (~50 mg) to a glass vial. Add 1.0 mL of the target solvent.

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- Equilibration: Agitate at 25°C ± 0.1°C for 24 hours.
  - Self-Validation: If the solution becomes clear, add more solid until a persistent suspension is observed.
- Phase Separation: Centrifuge at 10,000 rpm for 5 minutes. Filter the supernatant through a 0.22 µm PTFE filter (compatible with organics).
- Quantification:
  - Dilute the filtrate 100x with Methanol.
  - Inject into HPLC (C18 Column, 50:50 ACN:Water, 254 nm).
  - Calculate concentration using a 5-point calibration curve (

).

Solvent Selection Strategy

For process optimization, solvent selection must align with the operational goal (Reaction vs. Purification).

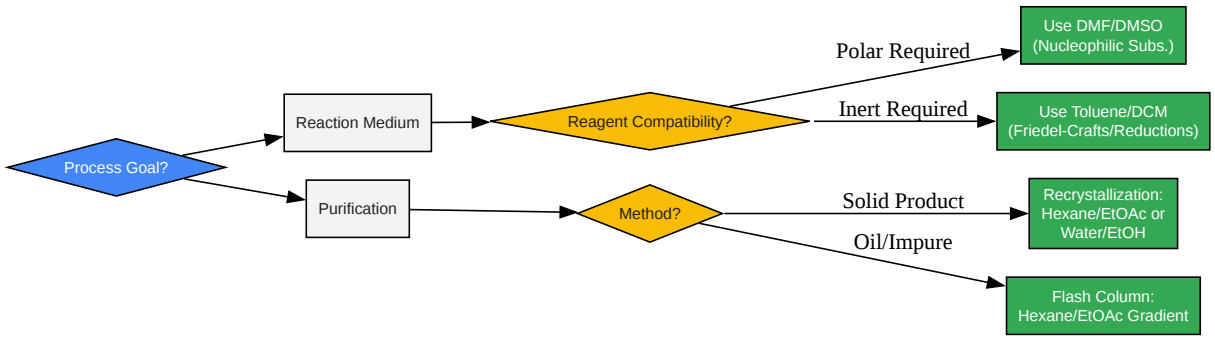
Solvent Class Decision Matrix

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Application	Recommended Solvent System	Rationale
Synthesis (Reaction)	THF, DCM, or Toluene	High solubility allows for concentrated reaction mixtures (high throughput). Inert to most reduction/substitution reagents.
Extraction (Work-up)	Ethyl Acetate / Water	The compound partitions heavily into EtOAc, leaving inorganic salts in the aqueous phase.
Recrystallization	Hexane / Ethyl Acetate (3:1)	Dissolve in minimal hot EtOAc; add Hexane (antisolvent) until turbid. Cool to 4°C.
Chromatography	Hexane / EtOAc (Gradient)	Typical in 20% EtOAc/Hexane (silica gel).

Solvent Selection Logic

The following decision tree assists in selecting the optimal solvent based on the process stage.



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Figure 2: Decision tree for selecting the appropriate solvent system based on experimental objectives.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 165651913, 2-Azido-**2-(3-bromo-4-chlorophenyl)ethan-1-ol**. Retrieved from [Link]
- Organisation for Economic Co-operation and Development (1995).OECD Guidelines for the Testing of Chemicals, Section 1: Test No.

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